

A Comprehensive Technical Guide to the Physicochemical Properties of Simvastatin, Sodium Salt

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Compound of Interest

Compound Name: *Simvastatin, Sodium Salt*

Cat. No.: *B13385639*

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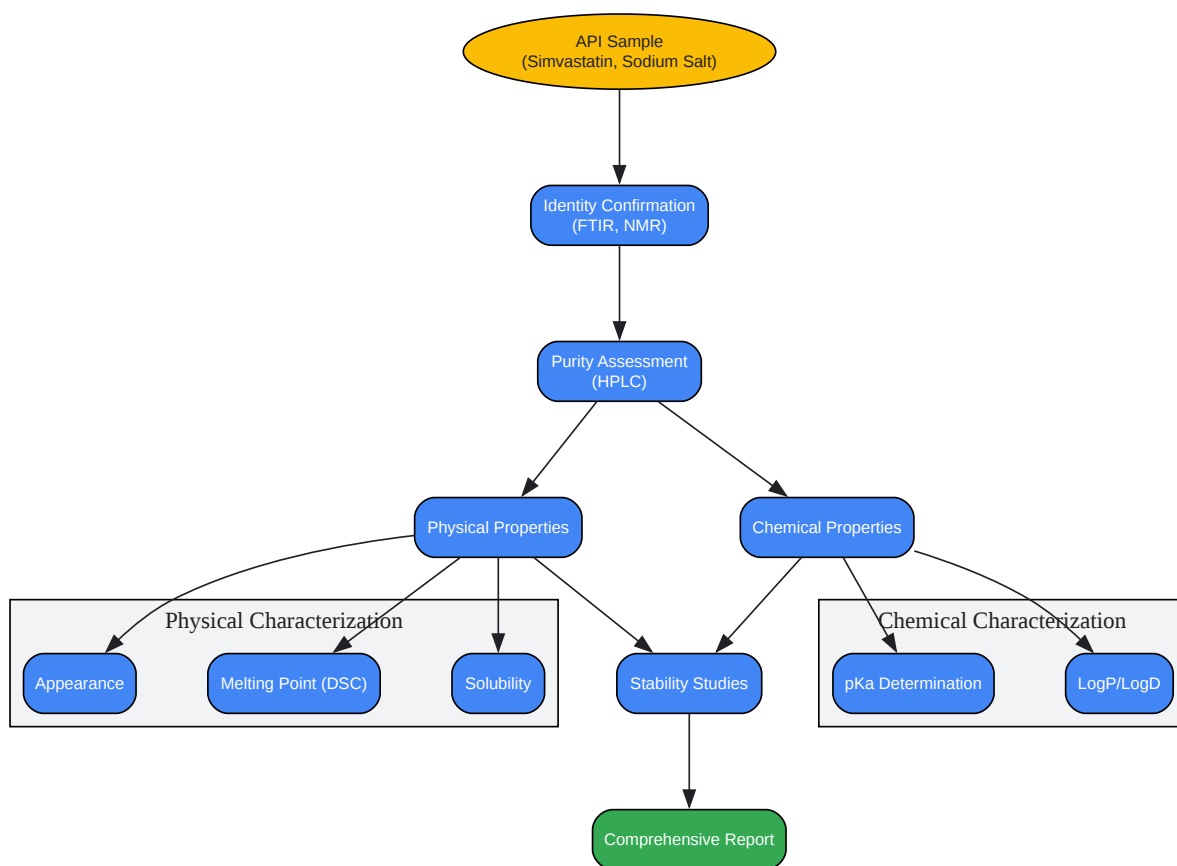
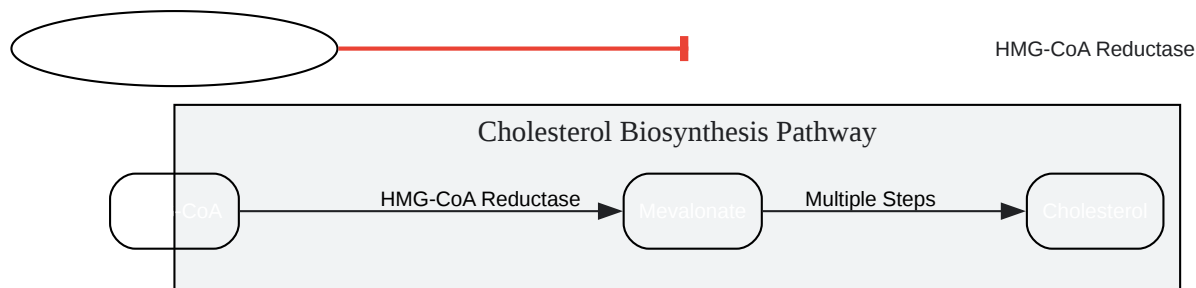
For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physicochemical properties of **Simvastatin, Sodium Salt**. The information is presented to support research, development, and formulation activities involving this widely used lipid-lowering agent.

Chemical Identity and Structure

Simvastatin, Sodium Salt is the sodium salt of the hydrolyzed lactone form of simvastatin. Simvastatin itself is a prodrug that is converted in vivo to its active β -hydroxy acid form. The sodium salt is the active, carboxylate form.

Chemical Structure:



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